

IleRS-IN-1 as a selective isoleucyl-tRNA synthetase inhibitor

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Compound of Interest

Compound Name: IleRS-IN-1

Cat. No.: B14763122

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IleRS-IN-1: A Selective Isoleucyl-tRNA Synthetase Inhibitor

An In-depth Technical Guide for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of **IleRS-IN-1**, a potent and selective inhibitor of isoleucyl-tRNA synthetase (IleRS). This document is intended for researchers, scientists, and drug development professionals interested in the discovery and development of novel antimicrobial agents.

Isoleucyl-tRNA synthetase is a crucial enzyme in protein synthesis, responsible for the specific attachment of the amino acid isoleucine to its corresponding tRNA. The inhibition of this enzyme disrupts protein synthesis, ultimately leading to the cessation of bacterial growth and survival. This mechanism of action makes IleRS an attractive target for the development of new antibiotics.

Core Concepts

IleRS-IN-1 is a small molecule inhibitor that demonstrates high potency and selectivity for its target enzyme. Its mechanism of action revolves around the competitive or non-competitive inhibition of the IleRS active site, preventing the binding of isoleucine and thereby halting the production of isoleucyl-tRNA. The specificity of inhibitors like **IleRS-IN-1** for bacterial IleRS over

its eukaryotic counterpart is a key advantage, minimizing potential toxicity in human cells. This selectivity arises from structural differences between the prokaryotic and eukaryotic forms of the enzyme.

Quantitative Data

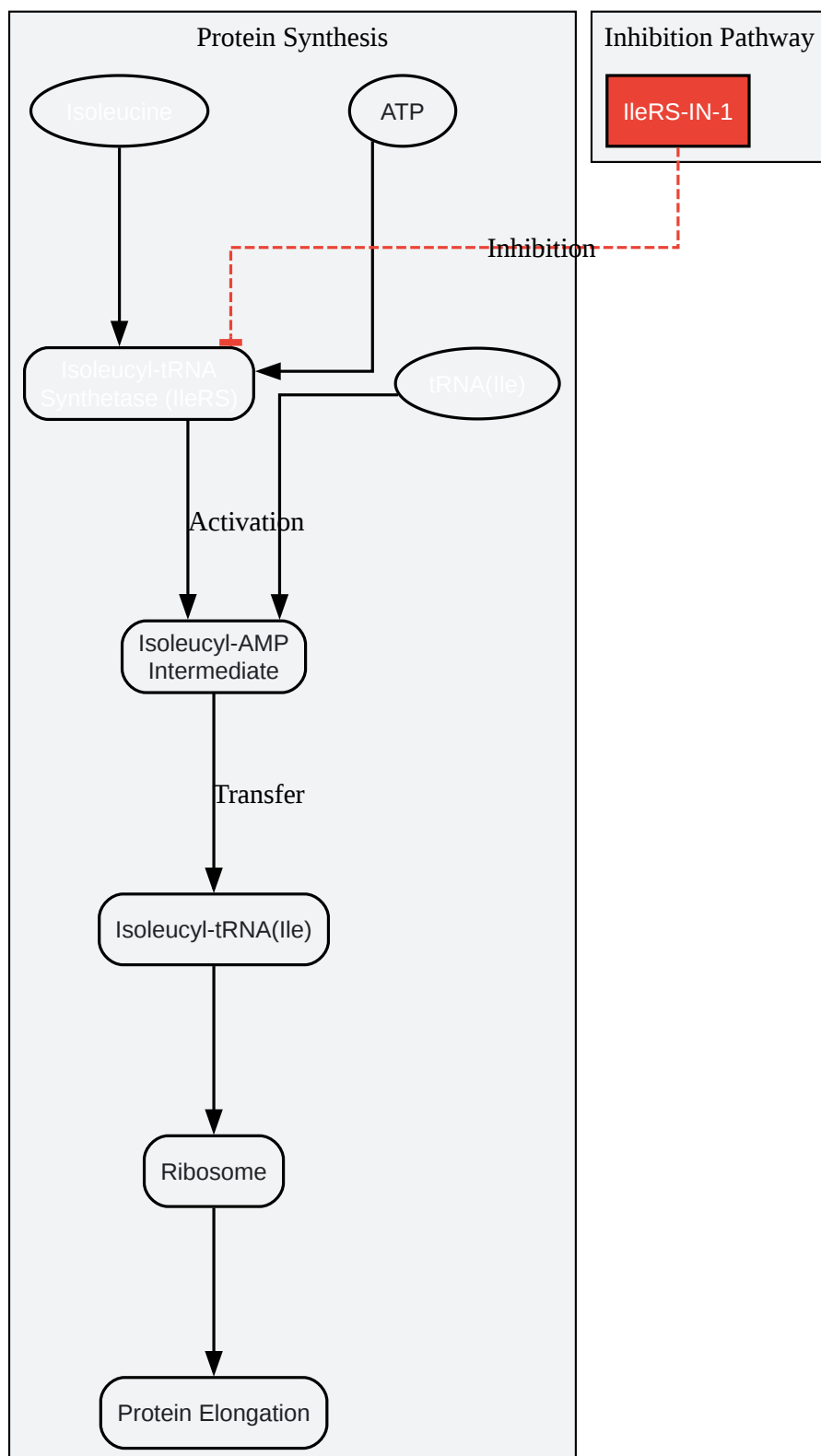
The inhibitory activity of **IleRS-IN-1** has been quantified, providing a measure of its potency. This data is crucial for comparing its efficacy against other inhibitors and for guiding further drug development efforts.

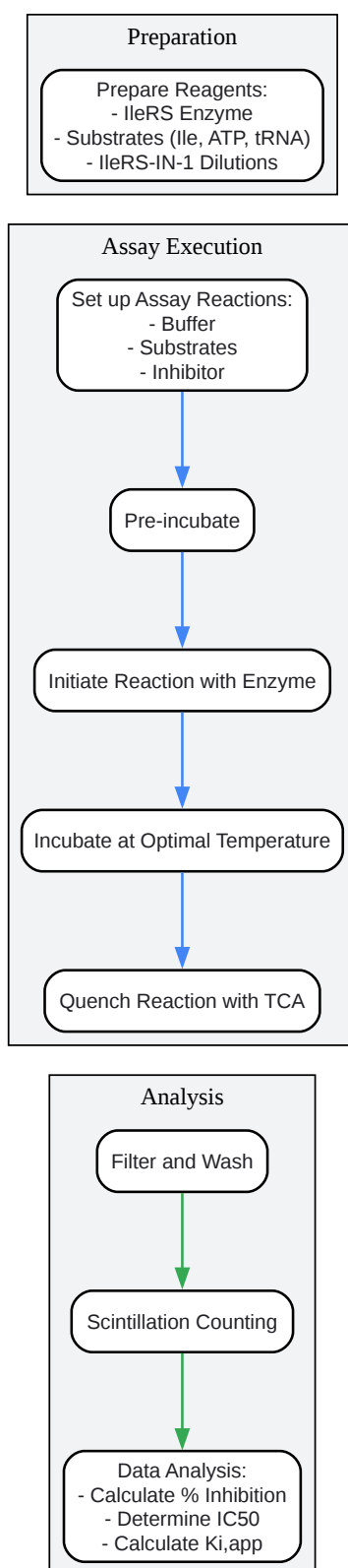
Compound	Parameter	Value
IleRS-IN-1	K _{i,app}	88 nM

Note: The apparent inhibition constant (K_{i,app}) represents the concentration of the inhibitor required to produce half-maximum inhibition. A lower K_{i,app} value indicates a more potent inhibitor.

Mechanism of Action: Signaling Pathway

The inhibition of isoleucyl-tRNA synthetase by **IleRS-IN-1** directly impacts the process of protein synthesis within the bacterial cell. The following diagram illustrates the simplified signaling pathway.





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